structure elucidation of 2-(4-Bromophenoxy)-5-methoxybenzoic acid

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Compound of Interest

Compound Name:	*2-(4-Bromophenoxy)-5-methoxybenzoic acid*
Cat. No.:	*B8468190*

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Structure Elucidation of **2-(4-Bromophenoxy)-5-methoxybenzoic Acid**[1][2][3]

Abstract

This technical guide details the structural elucidation of **2-(4-Bromophenoxy)-5-methoxybenzoic acid** (CAS: 1215864-17-7), a critical diaryl ether intermediate used in the synthesis of BACE1 inhibitors for Alzheimer's disease therapeutics.[1][4] The guide provides a self-validating analytical workflow, correlating synthetic origin (Ullmann-type coupling) with spectroscopic signatures (HRMS, NMR, IR).[1] Special emphasis is placed on distinguishing regioisomers and verifying the integrity of the ether linkage via 2D NMR.[1]

Compound Profile & Synthetic Context

To elucidate a structure effectively, one must understand its chemical origin.[1] This compound is typically synthesized via a copper-catalyzed nucleophilic aromatic substitution (Ullmann ether synthesis), coupling a phenol with an aryl halide.[1]

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Property	Detail
IUPAC Name	2-(4-Bromophenoxy)-5-methoxybenzoic acid
Molecular Formula	$C_{14}H_{11}BrO_4$
Exact Mass	321.9841 (^{79}Br) / 323.9820 (^{81}Br)
Key Functionalities	Carboxylic Acid, Aryl Ether, Aryl Bromide, Methoxy
Synthetic Origin	Coupling of 4-Bromophenol + 2-Bromo-5-methoxybenzoic acid
Primary Application	Intermediate for BACE1 inhibitors (e.g., Amino-dihydrooxazine spiro compounds)

Synthetic Logic (Causality)

The structure is formed by displacing the bromine at the ortho position of the benzoic acid precursor with the oxygen of the 4-bromophenol.[1]

- Implication for Elucidation: The presence of unreacted starting materials (2-bromo-5-methoxybenzoic acid or 4-bromophenol) is the primary purity risk.[1][4] The elucidation must prove the formation of the C–O–C bond between the two aromatic rings.

Analytical Strategy & Workflow

The elucidation follows a deductive pathway, moving from elemental composition to connectivity and finally 3D conformation (if necessary).



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Figure 1: Step-by-step structural elucidation workflow.

Spectroscopic Characterization

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High-Resolution Mass Spectrometry (HRMS)

Method: ESI- (Negative Mode) is preferred due to the carboxylic acid.[1][4]

- Target Ion: $[M-H]^-$
- Diagnostic Feature: The Bromine Isotope Pattern.[1]
  - Bromine exists as ^{79}Br (50.7%) and ^{81}Br (49.3%).[1]
  - Result: You must observe two molecular ion peaks of nearly equal intensity separated by 2 mass units (m/z ~320.98 and ~322.98).[1]
  - Interpretation: A 1:1 ratio confirms the presence of exactly one bromine atom.[1] Absence of this pattern indicates debromination (a common side reaction in Cu-catalyzed couplings).[1]

Infrared Spectroscopy (FT-IR)

- Carboxylic Acid: Broad O–H stretch (2500–3300 cm^{-1}) and sharp C=O stretch (~1680–1700 cm^{-1}).[1]
- Ether Linkage (C–O–C): Strong bands in the 1200–1275 cm^{-1} region (asymmetric stretch).[1]
- Aryl Bromide: Weak C–Br stretch (~1000–1100 cm^{-1}), often obscured but supportive.

Nuclear Magnetic Resonance (NMR)

This is the definitive tool for connectivity.[1]

A. ^1H NMR (Proton) - 400 MHz, DMSO-d_6 The spectrum will display two distinct aromatic spin systems and two singlets.[1][4]

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Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Logic
12.5 - 13.5	Broad Singlet	1H	COOH	Exchangeable acidic proton.[1][4]
7.50 - 7.55	Doublet (d)	2H	H-3', H-5'	Ring B (Phenoxy).[1] Ortho to Bromine.[1] Deshielded by Br. Part of AA'BB'.[1][5][6]
7.30	Doublet (d)	1H	H-6	Ring A (Benzoic).[1][4] Ortho to COOH. Deshielded by Carbonyl.[1]
7.15	Doublet of Doublets (dd)	1H	H-4	Ring A. Para to COOH.[1][4] Coupled to H-3 and H-6.
7.05	Doublet (d)	1H	H-3	Ring A. Ortho to Ether Oxygen.[1][4] Shielded by Oxygen.[1]
6.90 - 6.95	Doublet (d)	2H	H-2', H-6'	Ring B (Phenoxy).[1] Ortho to Ether Oxygen.[1] Shielded by Oxygen.[1] Part of AA'BB'.[1][5][6]

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3.75 - 3.80	Singlet (s)	3H	OCH_3	Methoxy group on Ring A.

Note: The AA'BB' system of the 4-bromophenoxy ring often shows a "roofing effect," where the inner lines of the doublets are taller than the outer lines, indicating strong magnetic coupling.

B. ^{13}C NMR (Carbon) - 100 MHz, DMSO-d_6

- Carbonyl (C=O): ~166 ppm.[1]
- Oxygenated Carbons (C-O): Three distinct peaks around 150–160 ppm (C-2, C-5 of Ring A; C-1' of Ring B).[1]
- Brominated Carbon (C-Br): ~115 ppm (Distinctive upfield shift for aromatic C-Br).[1][4]
- Methoxy Carbon: ~55.5 ppm.[1]

Establishing Connectivity (The "Self-Validating" Step)

To prove the ether linkage connects Ring A and Ring B (and not a mixture of starting materials), HMBC (Heteronuclear Multiple Bond Correlation) is required.[1]

Critical HMBC Correlations:

- The "Bridge" Correlation: The proton at H-2'/H-6' (on the phenoxy ring) typically shows a long-range correlation to C-1' (its own ipso carbon) but crucially implies the environment of the ether.[1] While HMBC rarely crosses the ether oxygen directly to the other ring's carbon strongly, NOESY can be used.
- Alternative Proof (NOESY): A spatial correlation (NOE) between H-3 (Ring A) and H-2'/H-6' (Ring B) confirms the two rings are in close proximity, validating the diaryl ether structure.[1]

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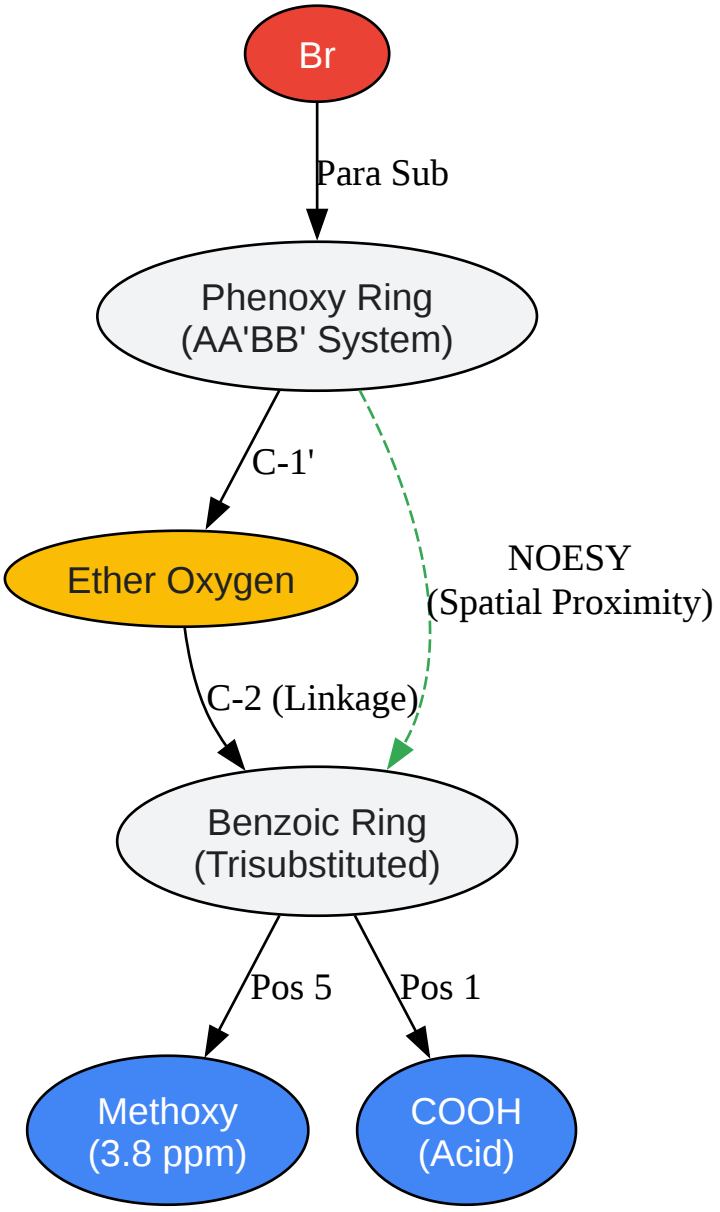

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Figure 2: Connectivity map showing the critical ether linkage verified by NOESY/HMBC.

Quality Control & Impurity Profiling

In drug development, proving what the compound is not is as important as proving what it is.[1]

- Impurity A (Starting Material): 2-Bromo-5-methoxybenzoic acid.[1][4][7][8][9]
  - Detection: Absence of the AA'BB' aromatic signals (Ring B).[1]

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- Impurity B (Starting Material): 4-Bromophenol.[1]
  - Detection: Presence of a phenolic OH peak (broad, variable) and distinct shift in the AA'BB' system.
- Impurity C (Debrominated Analog): 2-Phenoxy-5-methoxybenzoic acid.[1][4]
  - Detection: HRMS shows mass ~244.[1] Mass spectrum lacks the 1:1 Br isotope pattern.[1] 1H NMR shows a triplet/multiplet for the para proton on Ring B instead of the C-Br.[1]

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